

A Comparative Economic Analysis of Synthetic Pathways to Chlorocyclodecane

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Compound of Interest

Compound Name: Chlorocyclodecane

Cat. No.: B12895266

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The synthesis of **chlorocyclodecane**, a valuable intermediate in the preparation of various pharmaceuticals and specialty chemicals, can be approached through several distinct chemical pathways. The economic viability of each route is critically dependent on factors such as the cost of starting materials, reagent prices, reaction yields, and the number of synthetic steps involved. This guide provides a comparative analysis of four primary synthetic routes to **chlorocyclodecane**, offering insights into their respective advantages and disadvantages for researchers, scientists, and professionals in drug development.

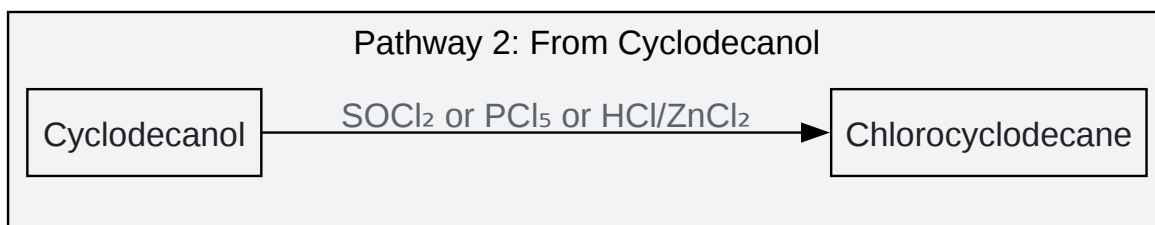
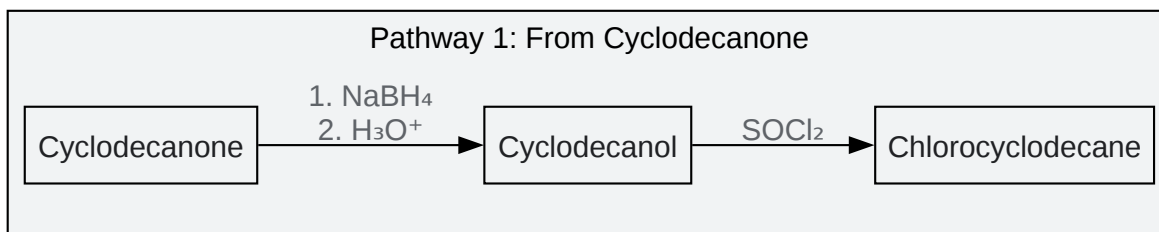
Comparative Analysis of Synthetic Pathways

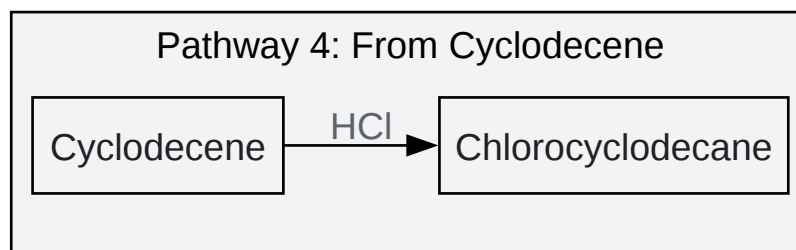
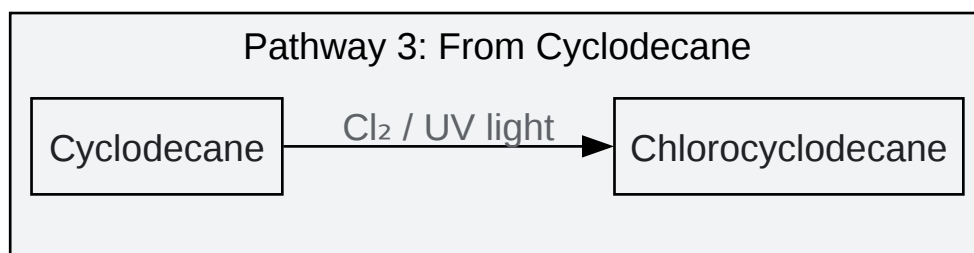
The selection of an optimal synthetic pathway for **chlorocyclodecane** is a trade-off between starting material cost, process efficiency, and potential for side reactions. The following table summarizes the key quantitative metrics for the four main synthetic routes.

Parameter	Pathway 1: From Cyclodecanone	Pathway 2: From Cyclodecanol	Pathway 3: From Cyclodecane	Pathway 4: From Cyclodecene
Starting Material	Cyclodecanone	Cyclodecanol	Cyclodecane	Cyclodecene
Number of Steps	2	1	1	1
Overall Yield	Moderate to High	High	Low to Moderate	High
Key Reagents	NaBH ₄ , SOCl ₂	SOCl ₂ , PCl ₅ , HCl/ZnCl ₂	Cl ₂ /UV, SO ₂ Cl ₂ /AIBN	HCl
Purity of Product	High	High	Low (mixture of isomers)	High
Relative Cost	High	Moderate	Low	Moderate

Synthetic Pathway Diagrams

The following diagrams illustrate the chemical transformations involved in each synthetic pathway.





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